

# What is Dilauryl maleate used for

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Dilauryl maleate

CAS No.: 2915-52-8

Cat. No.: S1917072

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## Synthesis and Manufacturing

The primary method for producing **dilauryl maleate** is the esterification of maleic acid or maleic anhydride with lauryl alcohol [1].

## Reaction Pathways

The synthesis can proceed via two main routes, which are illustrated in the following workflow:

The direct esterification reaction is: **Maleic Acid + 2 Lauryl Alcohol → Dilauryl Maleate + 2 Water** [1]

## Experimental and Industrial Protocols

- Catalytic Systems:** The reaction typically requires an acid catalyst [1]. On a laboratory scale, homogeneous catalysts like **sulfuric acid** (0.5-2.0% w/w) are common [1]. Heterogeneous catalysts like **Amberlyst-15** or **Amberlyst-131H+** (2-6% w/w) are also effective and offer easier separation and reusability [1].
- Reaction Optimization:** Key parameters for laboratory synthesis are detailed in the table below [1].

Parameter	Typical Range	Optimal Condition
Temperature	120-170 °C	140-150 °C

Parameter	Typical Range	Optimal Condition
Reaction Time	5-8 hours	6-7 hours
Molar Ratio (Acid:Alcohol)	1:3 to 1:5	1:4
Catalyst Loading	0.5-2.0% w/w	1.0-1.5% w/w

- **Water Removal:** Employing a **Dean-Stark apparatus** or adding **molecular sieves** (4-10% w/w) to the reaction mixture helps remove water, driving the equilibrium toward the desired product [1].
- **Industrial Production:** For large-scale manufacturing, **continuous-flow tubular reactors** are preferred. They operate at high temperatures and pressures to enhance efficiency, yield, and control [1].

## Comparative Analysis with Other Maleate Esters

**Dilauryl maleate's** properties are defined by its two long carbon chains. The table below compares it with other esters in the same family [1].

Compound Name	Molecular Weight (g/mol)	Unique Features / Properties
Dilauryl Maleate	452.7	Two long-chain lauryl groups; amphiphilic, low volatility, high hydrophobicity.
Diethyl Maleate	370.6	Shorter alkyl chains; results in lower viscosity.
Didecyl Maleate	398.6	Intermediate chain length; shares similar applications.
Diethyl Maleate	202.3	Small, short-chain ester; more volatile and polar.

## Key Considerations for Researchers

- **Primary Data Source:** Much of the detailed synthesis data comes from a single commercial chemical database [1]. For rigorous experimental replication, you should consult primary scientific literature.
- **Material Sourcing:** **Dilauryl maleate** is commercially available from specialty chemical suppliers, though it can be costly in small quantities (e.g., ~\$500 for 5mg) [2].
- **Cosmetic Use Form:** In personal care products, it is most commonly used as a component of the copolymer **Dilauryl Maleate/C20 Olefin Copolymer**, which functions as a film-forming agent, emulsion stabilizer, and emollient [3].

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## References

1. Buy Dilauryl maleate | 2915-52-8 [smolecule.com]
2. DILAURYL MALEATE | 2915-52-8 [chemicalbook.com]
3. /C20 Olefin Copolymer: What Is It, Cosmetic Uses... Dilauryl Maleate [glooshi.com]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)